

Rubranol HPLC analysis method

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Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

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Chemical Profile of Rubranol

The table below summarizes the key chemical information available for **Rubranol**, which serves as the foundation for method development [1] [2] [3].

Property	Description
CAS Number	211126-61-3
Molecular Formula	C ₁₉ H ₂₄ O ₅
Molecular Weight	332.4 g/mol
Chemical Name	4-[(5R)-7-(3,4-dihydroxyphenyl)-5-hydroxyheptyl]benzene-1,2-diol
Type of Compound	Phenols
Appearance	Powder
Solubility	Soluble in DMSO, chloroform, dichloromethane, ethyl acetate, acetone.
Source	The herbs of <i>Alnus nepalensis</i>
Biological Activity	Inhibitor of NO Synthase

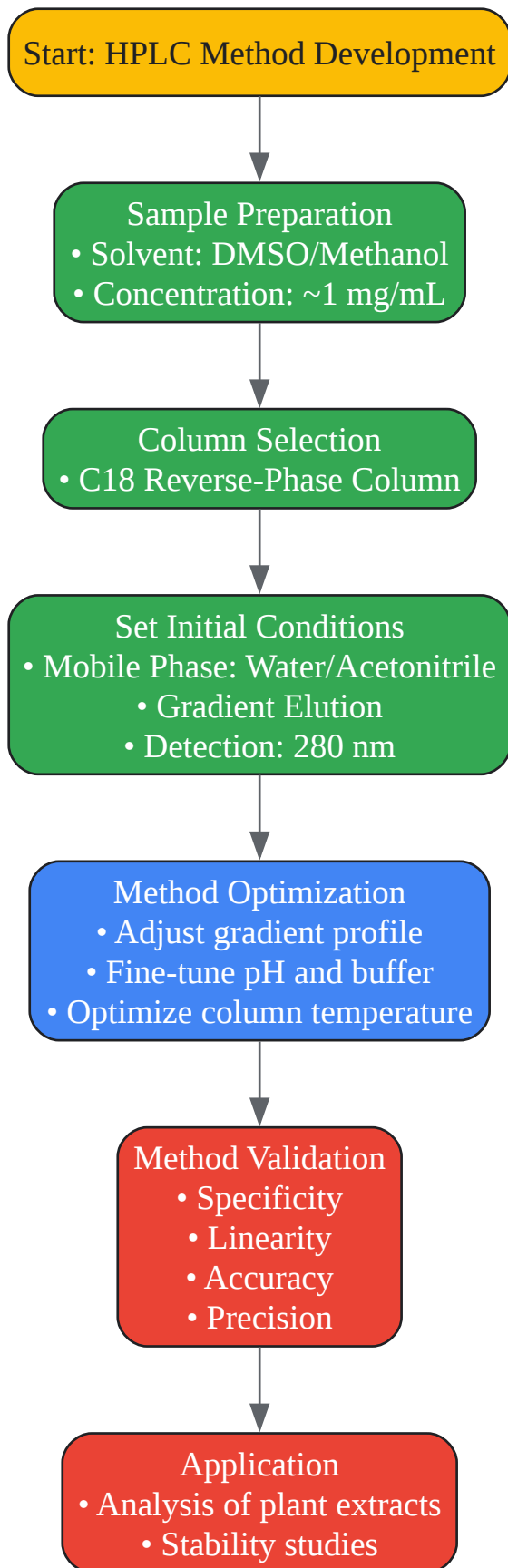
Proposed HPLC Method for Rubranol

The following method is proposed based on the compound's properties and standard practices for analyzing similar phenolic natural products [4] [5] [6].

Parameter	Proposed Conditions
HPLC Type	Reversed-Phase (RP-HPLC)
Column	C18 (e.g., Zorbax SB-C18, 150-250 mm x 4.6 mm, 5 µm)

| **Mobile Phase** | **A:** Water with 0.1% Formic Acid **B:** Acetonitrile | | **Gradient Program** | **Time (min)** - **%B:** 0 - 20%, 5 - 50%, 15 - 80%, 18 - 80%, 20 - 20%, 25 - 20% | | **Flow Rate** | 1.0 mL/min | | **Column Temperature** | 25-40°C | | **Detection Wavelength** | 280 nm (PDA detection recommended) | | **Injection Volume** | 10-20 µL | | **Sample Solvent** | Methanol or DMSO (with subsequent dilution in mobile phase) | | **Retention Time** | To be determined experimentally |

The logical workflow for developing and validating this HPLC method is outlined below.



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Experimental Protocol

Here is a detailed step-by-step protocol for analyzing **Rubranol** using the proposed HPLC method.

Preparation of Mobile Phase and Diluents

Preparation of Standard Solutions

Preparation of Sample Solutions

Chromatographic Procedure

Method Validation (According to ICH Guidelines)

Critical Notes and Troubleshooting

- **Solvent Compatibility:** Ensure the sample solvent is compatible with the initial mobile phase composition to avoid peak splitting or broadening.
- **Column Care:** Phenolic compounds can sometimes interact strongly with residual silanols on the stationary phase, leading to tailing peaks. Using a mobile phase pH of 2-4 and a high-quality end-capped C18 column can mitigate this.
- **Stability:** Prepare fresh standard and sample solutions before analysis, as polyphenols like **Rubranol** can be susceptible to oxidation [1] [2].

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References

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